

# An In-depth Technical Guide to CBS-1114 Hydrochloride: Discovery and Synthesis

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## Compound of Interest

Compound Name: CBS-1114 hydrochloride

Cat. No.: B6619486

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## Abstract

**CBS-1114 hydrochloride**, identified as a potent 5-lipoxygenase (5-LOX) inhibitor, holds potential for research in inflammation and related disorders. This technical guide provides a comprehensive overview of the available information regarding its discovery, synthesis, and mechanism of action. Due to the limited publicly available data on **CBS-1114 hydrochloride**, this document summarizes the existing knowledge and provides a framework for future research and development.

## Introduction

Inflammatory processes are at the core of numerous acute and chronic diseases. The 5-lipoxygenase (5-LOX) pathway plays a crucial role in the biosynthesis of leukotrienes, which are potent pro-inflammatory lipid mediators. Inhibition of 5-LOX is, therefore, a key therapeutic strategy for managing a range of inflammatory conditions. **CBS-1114 hydrochloride** has emerged as a noteworthy small molecule inhibitor of this pathway. This guide aims to consolidate the technical information available on **CBS-1114 hydrochloride** to support ongoing and future research endeavors.

## Discovery and Development

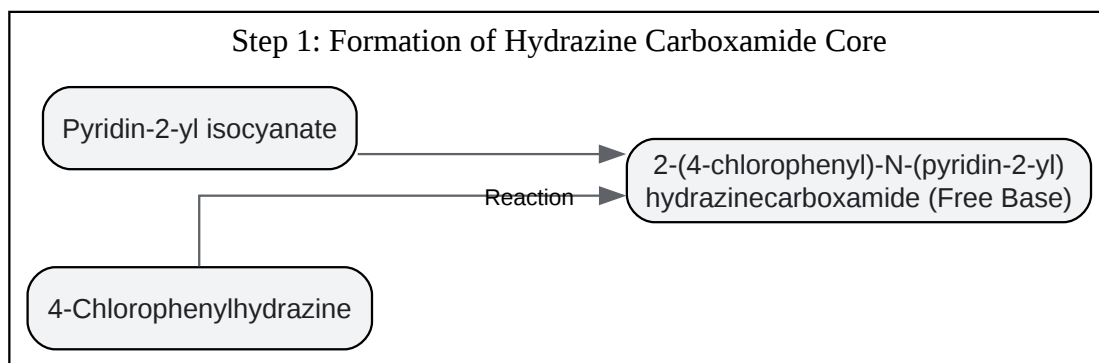
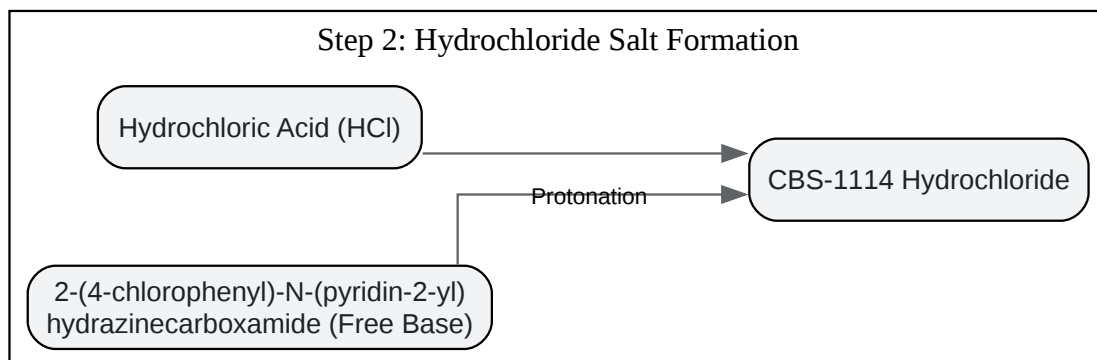
Detailed information regarding the original discovery, including the specific researchers, institution, and a precise timeline for the development of **CBS-1114 hydrochloride**, is not readily available in the public domain. The compound is recognized commercially as a research chemical and is identified by its CAS number: 33244-00-7. Further investigation into historical patent literature and medicinal chemistry archives may be required to uncover the initial discovery and development history.

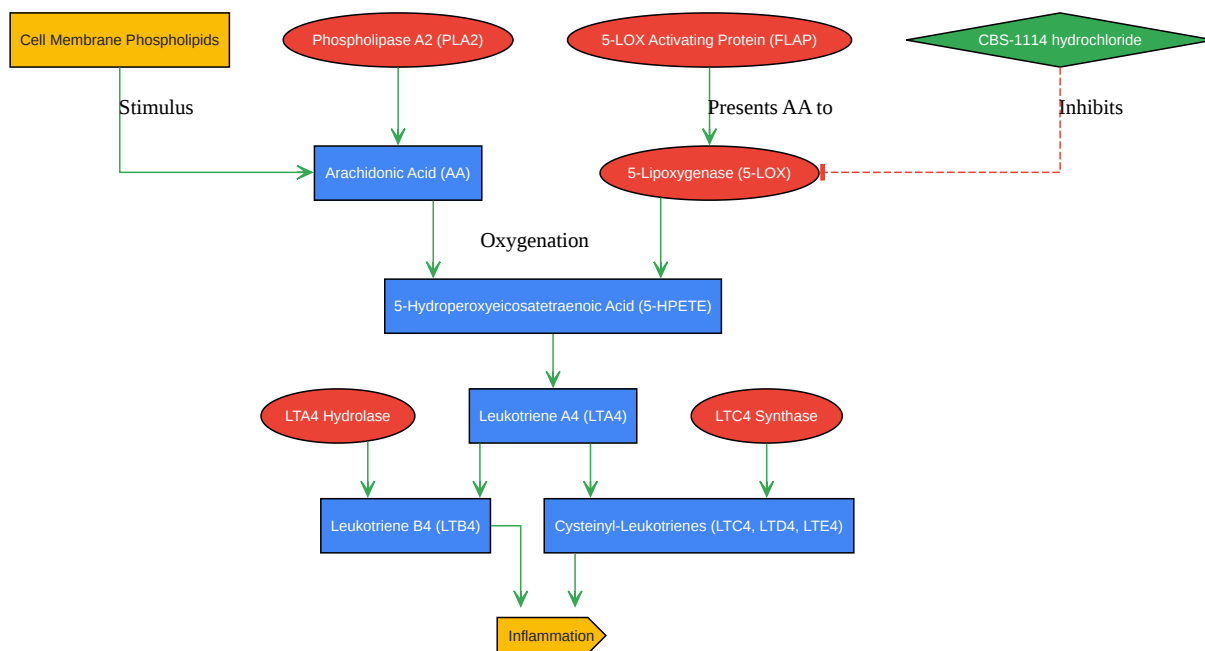
## Chemical Synthesis

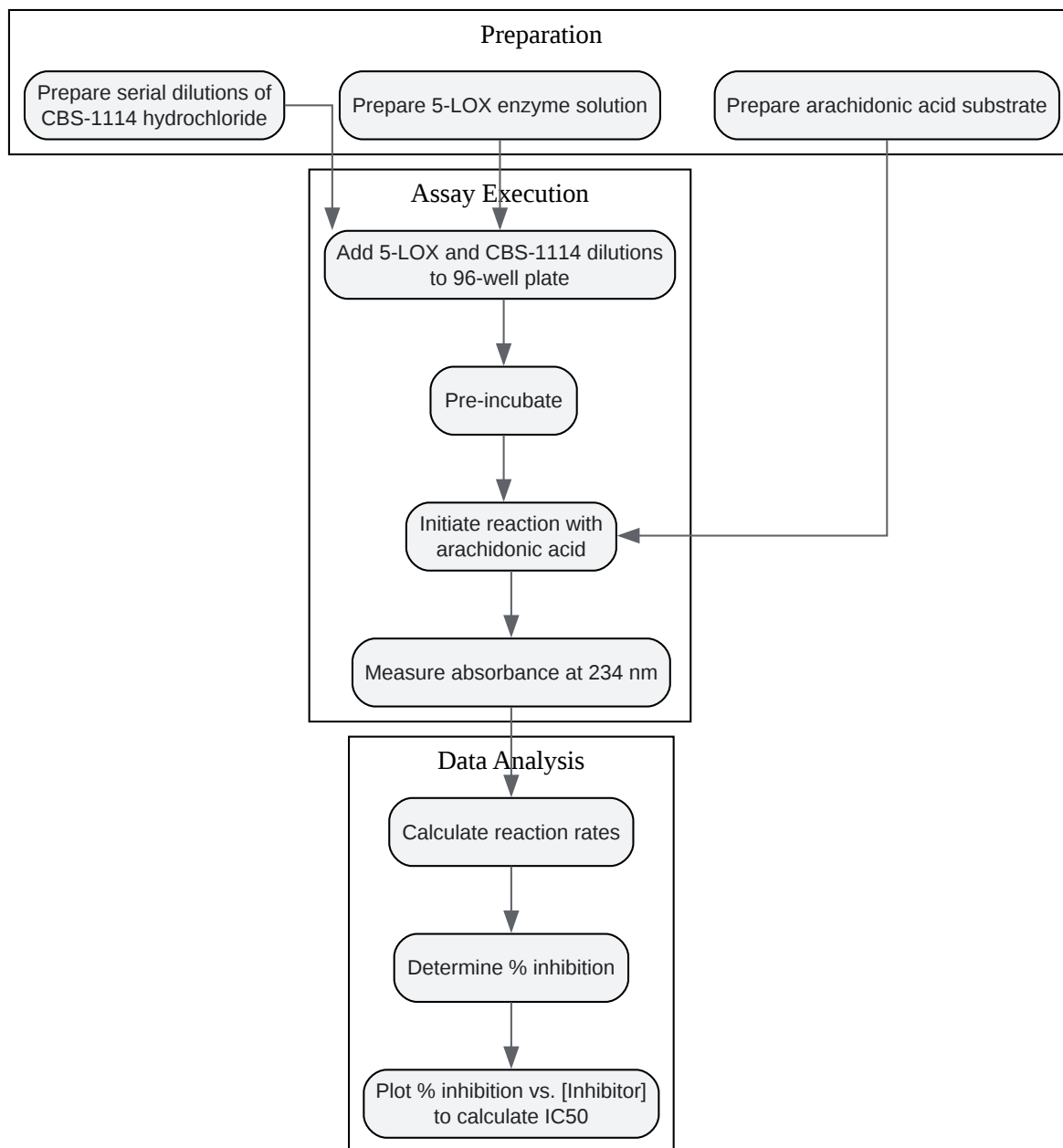
A detailed, peer-reviewed synthesis protocol for **CBS-1114 hydrochloride**, with the chemical name 2-(4-chlorophenyl)-N-(pyridin-2-yl)hydrazinecarboxamide hydrochloride, is not explicitly described in readily accessible scientific literature. However, based on the chemical structure, a plausible synthetic route can be proposed.

## Proposed Synthetic Pathway

The synthesis of **CBS-1114 hydrochloride** likely involves a multi-step process, starting from commercially available precursors. A potential synthetic workflow is outlined below.







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- To cite this document: BenchChem. [An In-depth Technical Guide to CBS-1114 Hydrochloride: Discovery and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6619486#cbs-1114-hydrochloride-discovery-and-synthesis>]

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